

# A Comparative Performance Analysis of Acid Red 195 and Other Anionic Dyes

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## Compound of Interest

Compound Name: Acid Red 195

Cat. No.: B1489642

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This guide provides an objective comparison of the performance of **Acid Red 195** against other selected anionic dyes. The information presented is based on available experimental data and standardized testing protocols to assist researchers in selecting the appropriate dye for their specific applications.

## Quantitative Performance Data

The following table summarizes the key performance indicators for **Acid Red 195** and a selection of other commonly used anionic dyes. The data has been compiled from various technical sources and research articles.

Dye	C.I. Name	Type	Light Fastness (ISO 105-B02)	Wash Fastness (ISO 105-C06, A1S)	Perspiration Fastness (ISO 105-E04, Acidic & Alkali)	Exhaustion (%)	Fixation (%)
Acid Red 195	Reactive Red 195	Bifunctional Reactive (Azo)	3-4 <sup>[1]</sup>	4-5 <sup>[1]</sup>	4-5	85-95	90-95 <sup>[2]</sup>
Reactive Red 120	Reactive Red 120	Monofunctional Reactive (Azo)	3	4-5	4	80-90	85-90
Acid Red 1	Acid Red 1	Acid (Azo)	2 <sup>[3]</sup>	3 <sup>[3]</sup>	4-5 <sup>[3]</sup>	>90	N/A
Congo Red	Direct Red 28	Direct (Azo)	1-2	2	3	>95	N/A

Note: Fastness ratings are on a scale of 1 to 5, where 5 represents the highest fastness. Exhaustion and fixation percentages can vary based on the substrate and dyeing conditions.

## Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

### Determination of Light Fastness

This protocol is based on the ISO 105-B02 standard, which specifies a method for determining the color fastness of textiles to an artificial light source representative of natural daylight (D65).<sup>[4][5]</sup>

Apparatus:

- Xenon arc lamp fading apparatus
- Blue wool standards (ISO 105-B02)
- Grey scale for assessing change in color (ISO 105-A02)

Procedure:

- A specimen of the dyed textile is mounted on a sample holder.
- A corresponding set of blue wool standards is also mounted.
- The samples and standards are exposed simultaneously to the light from the xenon arc lamp under specified conditions of temperature and humidity.
- The exposure is continued until a contrast corresponding to grade 4 on the grey scale is produced on the blue wool standard being used.
- The change in color of the test specimen is then assessed by comparing it with the blue wool standards. The light fastness rating is the number of the blue wool standard that shows a similar change in color.

## Determination of Wash Fastness

This protocol is based on the ISO 105-C06 standard, which outlines methods for determining the resistance of the color of textiles to domestic or commercial laundering procedures.<sup>[4][5][6]</sup>

Apparatus:

- Launder-Ometer or similar apparatus for agitated washing at a controlled temperature.
- Stainless steel balls (for mechanical action).
- Multifibre adjacent fabric (containing wool, cotton, nylon, polyester, acrylic, and acetate).
- Grey scale for assessing staining (ISO 105-A03) and change in color (ISO 105-A02).
- Standard ECE reference detergent.

**Procedure:**

- A specimen of the dyed textile is stitched together with a piece of multifibre adjacent fabric.
- The composite specimen is placed in a stainless-steel container with the specified amount of detergent solution and stainless-steel balls.
- The container is placed in the Launder-Ometer and agitated for a specified time at a specific temperature (e.g., 40°C for 30 minutes for the A1S test).
- After washing, the specimen is rinsed and dried.
- The change in color of the dyed specimen is assessed using the grey scale for color change.
- The degree of staining on each component of the multifibre fabric is assessed using the grey scale for staining.

## Determination of Dye Exhaustion and Fixation

This protocol describes a spectrophotometric method to determine the percentage of dye that is taken up by the fabric from the dyebath (exhaustion) and the percentage of dye that chemically bonds with the fabric (fixation).<sup>[2][7][8]</sup>

**Apparatus:**

- Laboratory dyeing machine.
- UV-Vis Spectrophotometer.
- Volumetric flasks and pipettes.

**Procedure:****a) Exhaustion Measurement:**

- Prepare a dyebath with a known initial concentration of the dye ( $C_{\text{initial}}$ ).
- Measure the initial absorbance of the dyebath ( $A_{\text{initial}}$ ) at the dye's maximum absorbance wavelength ( $\lambda_{\text{max}}$ ).

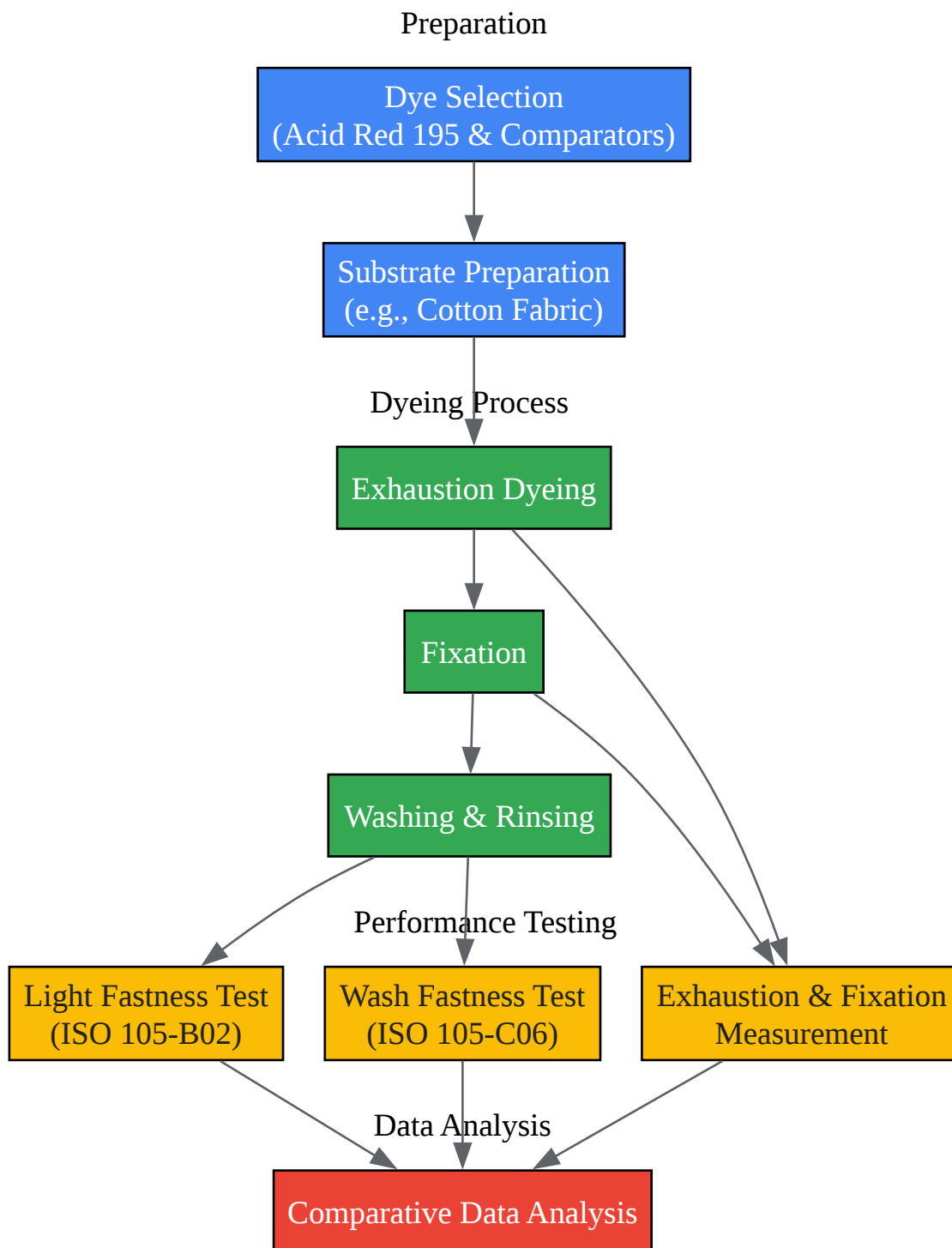
- Carry out the dyeing process according to a specified procedure (temperature, time, liquor ratio, salt concentration).
- After the exhaustion phase (before the addition of alkali for reactive dyes), take a sample of the dyebath.
- Measure the absorbance of the final dyebath sample ( $A_{\text{final}}$ ).
- Calculate the final dye concentration ( $C_{\text{final}}$ ) using a pre-determined calibration curve.
- The percentage of exhaustion (%E) is calculated as:  $\%E = [(C_{\text{initial}} - C_{\text{final}}) / C_{\text{initial}}] * 100$

b) Fixation Measurement:

- After the dyeing and fixation process (including the addition of alkali and rinsing), the unfixed dye is removed from the fabric through a rigorous washing process (soaping).
- The washing liquor containing the unfixed dye is collected.
- The concentration of the dye in the washing liquor ( $C_{\text{unfixed}}$ ) is determined spectrophotometrically.
- The percentage of fixation (%F) is calculated as:  $\%F = [((C_{\text{initial}} - C_{\text{final}}) - C_{\text{unfixed}}) / (C_{\text{initial}} - C_{\text{final}})] * 100$

## Visualizations

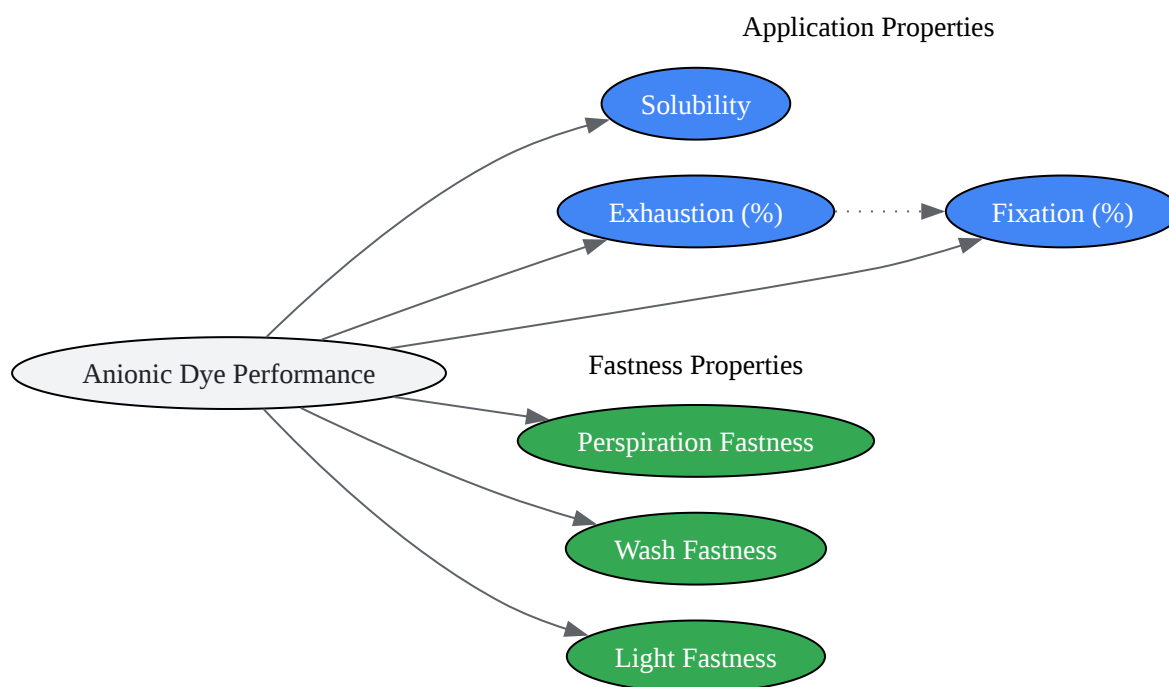
## Experimental Workflow for Dye Performance Comparison



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Caption: Workflow for the comparative evaluation of anionic dye performance.

## Logical Relationship of Performance Indicators



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Caption: Key indicators for assessing the performance of anionic dyes.

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